

# Introduction: Defining a Keystone Alpha-Olefin

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## Compound of Interest

Compound Name:	1-Octene
CAS No.:	68527-00-4
Cat. No.:	B7766021

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**1-Octene** is an organic compound classified as a higher alpha-olefin (HAO).[1] Its chemical structure is defined by an eight-carbon chain with a terminal double bond between the first and second carbon atoms, which endows the molecule with high reactivity and makes it a valuable intermediate in chemical synthesis.[1] The molecular formula for **1-octene** is  $C_8H_{16}$ . [2][3][4][5][6][7][8] This colorless liquid is one of the most significant linear alpha-olefins used in industry, primarily for its role as a comonomer in the production of various forms of polyethylene.[1][5][7][9] Its incorporation into polymer chains allows for precise modification of material properties, such as flexibility and tear strength.[5][7] Beyond polymerization, **1-octene** is a critical starting material for the synthesis of plasticizers, surfactants, and lubricants, underscoring its versatility and importance in the chemical industry.[8][9] This guide provides a comprehensive technical overview of **1-octene**, from its fundamental properties and synthesis routes to its primary applications and associated reaction mechanisms.

## Chapter 1: Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its application in research and industrial processes. **1-Octene** is unambiguously identified by its CAS (Chemical Abstracts Service) number, which is 111-66-0.[1][2][3][4][6][8]

### Nomenclature and Identifiers

- IUPAC Name: Oct-1-ene[4][8]

- Molecular Formula: C<sub>8</sub>H<sub>16</sub>[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Synonyms: α-Octene, 1-n-Octene, Caprylene, Octylene[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Physicochemical Data

The utility of **1-octene** in various applications is dictated by its distinct physical and chemical properties. These quantitative data are summarized in the table below for ease of reference. The very low flash point, for instance, immediately signals the need for stringent safety protocols due to high flammability. Its near-insolubility in water and miscibility with organic solvents are critical considerations for reaction medium selection and extraction processes.

Property	Value	Source(s)
Molecular Weight	112.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Clear, colorless liquid	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	0.715 g/cm <sup>3</sup> at 20-25°C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	121-123 °C (250-251 °F) at 760 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	-101.7 °C (-151 °F)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	10-21 °C (50-70 °F)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Water Solubility	Insoluble (approx. 4.1 mg/L at 25°C)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Solubility in Organics	Miscible with ethanol, ether, acetone	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Vapor Density	3.9 (Air = 1)	<a href="#">[2]</a> <a href="#">[8]</a>
Autoignition Temp.	230-256 °C (446-493 °F)	<a href="#">[6]</a> <a href="#">[8]</a>
Refractive Index	~1.4087 at 20°C	<a href="#">[2]</a>

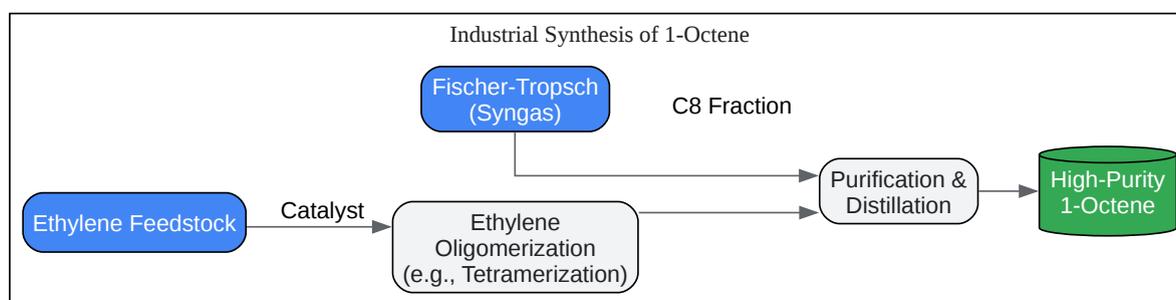
## Chapter 2: Synthesis of 1-Octene

The manufacturing and synthesis of **1-octene** can be broadly categorized into large-scale industrial production, designed for efficiency and yield, and smaller-scale laboratory methods, which offer versatility and access for research purposes.

## Industrial Production Methodologies

Industrially, **1-octene** is most commonly produced via two primary routes: the oligomerization of ethylene and the Fischer-Tropsch synthesis.[1][4]

- **Ethylene Oligomerization:** This is the most prevalent method, where ethylene ( $C_2H_4$ ) molecules are catalytically combined to form longer-chain alpha-olefins.[1][4][9] Several commercial processes exist, often producing a distribution of different alpha-olefins.[1][4] However, highly selective processes have been developed to maximize the yield of **1-octene**. For example, chromium-based catalyst systems are known to promote the selective tetramerization of ethylene ( $4 \times C_2H_4 \rightarrow 1 \times C_8H_{16}$ ).[7]
- **Fischer-Tropsch Synthesis:** In this process, synthesis gas (a mixture of carbon monoxide and hydrogen) is converted into a range of hydrocarbons.[1][4] While this method produces a broad spectrum of products, **1-octene** can be isolated from the  $C_8$  hydrocarbon fraction through purification.[1][4] Sasol is a notable company that utilizes this technology to isolate **1-octene**. [1][4]



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Caption: Industrial production pathways for **1-octene**.

## Laboratory-Scale Synthesis Protocols

In a laboratory setting, classic organic reactions are employed to synthesize **1-octene** from readily available precursors. The choice of method often depends on the desired purity, scale, and available starting materials.

### Protocol 2.2.1: Dehydrohalogenation of 1-Bromooctane

This method proceeds via an E2 (bimolecular elimination) mechanism, which is favored for primary alkyl halides like 1-bromooctane when a strong, sterically unhindered base is used.<sup>[7]</sup>

#### Methodology:

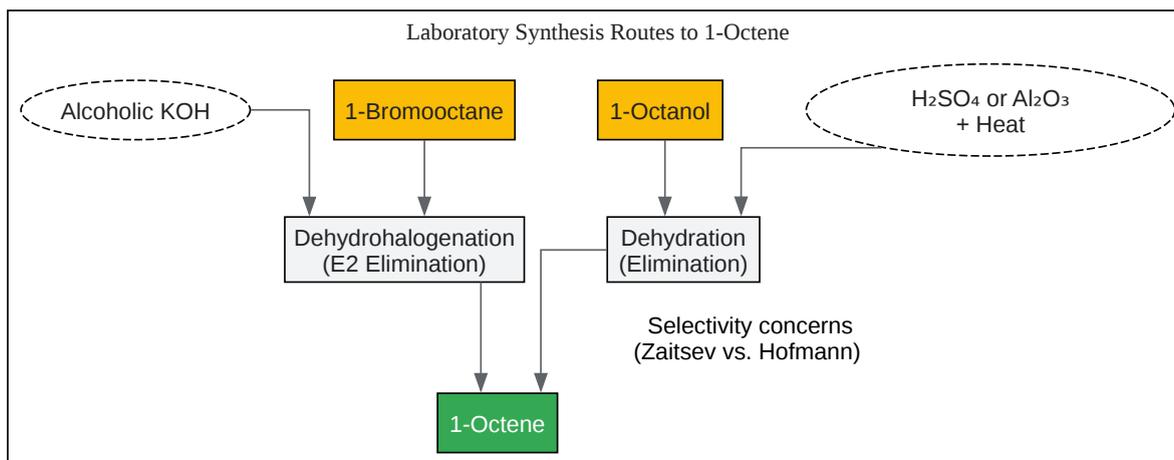
- Equip a round-bottom flask with a reflux condenser and a magnetic stirrer.
- In the flask, dissolve potassium hydroxide (KOH) in ethanol to create a concentrated alcoholic KOH solution.
- Add 1-bromooctane to the flask dropwise while stirring.
- Heat the mixture to reflux and maintain for several hours to ensure the reaction goes to completion. The hydroxide ion acts as a base, abstracting a proton from the beta-carbon, while the bromide ion is eliminated simultaneously, forming the double bond.
- After cooling, dilute the reaction mixture with water and transfer it to a separatory funnel.
- Extract the product with a non-polar organic solvent (e.g., diethyl ether).
- Wash the organic layer with water and then brine to remove impurities.
- Dry the organic layer over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and remove the solvent via rotary evaporation.
- Purify the resulting crude **1-octene** by fractional distillation.

### Protocol 2.2.2: Dehydration of 1-Octanol

This acid-catalyzed elimination reaction removes a molecule of water from 1-octanol to form an alkene.[7] The choice of catalyst is crucial for selectivity.

Methodology:

- Place 1-octanol in a distillation apparatus fitted with a dropping funnel.
- Carefully add a strong acid catalyst, such as concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or phosphoric acid, to the flask. Causality Note: While effective, strong mineral acids can promote isomerization to more stable internal alkenes (e.g., 2-octene) according to Zaitsev's rule. For higher selectivity towards the terminal alkene (**1-octene**), a solid-phase catalyst like activated alumina ( $\text{Al}_2\text{O}_3$ ) heated to high temperatures (250-400°C) is superior as it favors the Hofmann elimination pathway.[7]
- Heat the mixture. The **1-octene** and water will co-distill as they are formed.
- Collect the distillate in a flask cooled in an ice bath.
- Transfer the distillate to a separatory funnel and wash with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash.
- Separate the organic layer, dry it with an anhydrous salt, and purify by fractional distillation.



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Caption: Comparison of laboratory synthesis routes for **1-octene**.

## Chapter 3: Core Applications and Chemical Reactivity

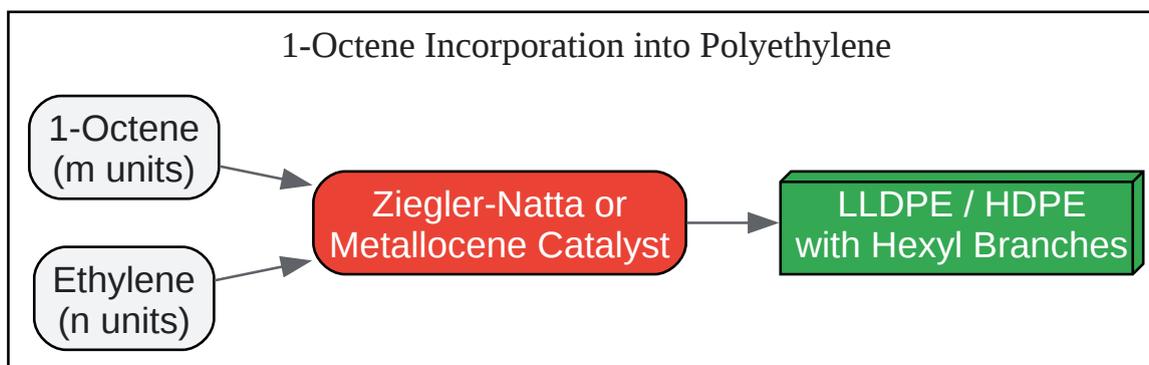
The terminal double bond in **1-octene** is the locus of its chemical reactivity, making it a valuable building block for polymers and fine chemicals.

### Comonomer in Polyethylene Production

The largest industrial application of **1-octene** is as a comonomer in the production of polyethylene.[1][5] It is particularly crucial in manufacturing linear low-density polyethylene (LLDPE) and high-density polyethylene (HDPE).[5][7]

Mechanism of Action: During polymerization with ethylene, using either Ziegler-Natta or metallocene catalysts, **1-octene** is incorporated into the growing polymer chain.[7] This introduces a short hexyl (-C<sub>6</sub>H<sub>13</sub>) branch onto the polyethylene backbone. The presence of

these branches disrupts the regular, linear packing of the polymer chains. This disruption is the causal factor behind the modified properties of the resulting polymer: it lowers the crystallinity and density, which in turn increases flexibility, tear resistance, and impact strength.[5][7][10] LLDPE may contain 8-10% **1-octene**, while HDPE typically uses 2-4%.[1]



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Caption: Copolymerization of ethylene and **1-octene**.

## Intermediate for Plasticizers and Surfactants

**1-Octene** is a key precursor in the synthesis of C9 aldehydes and alcohols via hydroformylation, also known as the oxo process.[1]

### Protocol 3.2.1: Hydroformylation of **1-Octene** to Nonanal

This process involves the addition of a formyl group (-CHO) and a hydrogen atom across the double bond.

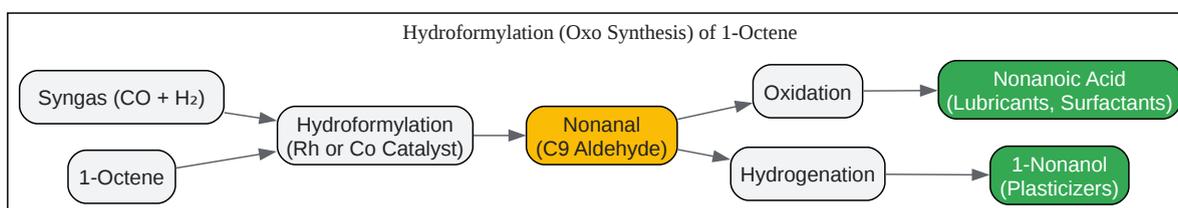
Methodology:

- The reaction is carried out in a high-pressure reactor (autoclave).
- **1-Octene** is charged into the reactor along with a suitable solvent and a catalyst. Causality Note: The catalyst is typically a cobalt or rhodium complex. Rhodium-based catalysts are more active and operate under milder conditions, offering higher selectivity for the desired linear aldehyde (nonanal) over its branched isomer.

- The reactor is pressurized with synthesis gas (a mixture of CO and H<sub>2</sub>).
- The mixture is heated to the target temperature. The reaction is exothermic and requires careful temperature control.
- After the reaction, the catalyst is separated, and the product, primarily nonanal, is purified by distillation.

The resulting nonanal is a versatile intermediate:

- Hydrogenation of nonanal yields 1-nonanol, a fatty alcohol used in the production of plasticizers.[1]
- Oxidation of nonanal yields nonanoic acid, which is used in the synthesis of synthetic lubricants and surfactants.[1][5]



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Caption: Synthesis pathway from **1-octene** to key derivatives.

## Chapter 4: Safety, Handling, and Storage

**1-Octene** is a flammable liquid and requires careful handling to mitigate risks.[2][6][7]

- Flammability: With a low flash point, **1-octene** vapors can form explosive mixtures with air.[2] All ignition sources (sparks, open flames, hot surfaces) must be eliminated from handling and storage areas.[6] Equipment must be properly grounded to prevent static discharge.[6]

- Health Hazards: Vapors may cause mild irritation to the respiratory tract. Direct contact with the liquid can cause skin irritation.
- Personal Protective Equipment (PPE): When handling **1-octene**, personnel should wear chemical-resistant gloves, safety glasses or goggles, and a lab coat. In areas with poor ventilation, respiratory protection may be necessary.
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents.[2] Containers should be tightly sealed to prevent the escape of vapors.
- Spill Response: In case of a spill, eliminate all ignition sources. Absorb the spill with a non-combustible material like sand or dry earth and place it in a sealed container for disposal.[6]

## Conclusion

**1-Octene** (CAS No. 111-66-0) is a cornerstone of the modern petrochemical industry. Its unique identity as a linear alpha-olefin with the formula  $C_8H_{16}$  provides the reactivity needed for its two primary roles. As a comonomer, it is indispensable for tuning the physical properties of polyethylene, enabling the production of high-performance plastics. As a chemical intermediate, it serves as the gateway to C9 alcohols and acids, which are fundamental to the manufacturing of plasticizers, lubricants, and surfactants. A thorough understanding of its properties, synthesis pathways, and reaction mechanisms is essential for any scientist or engineer working in polymer science, organic synthesis, or materials development.

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